Comprehensive Technical Guide on 2-Aminocycloheptan-1-one: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: *2-Aminocycloheptan-1-one*

Cat. No.: *B13226196*

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Executive Summary & Chemical Identity

2-Aminocycloheptan-1-one (often referred to as 2-aminocycloheptanone) is a cyclic

-aminoketone that serves as a critical building block in advanced organic synthesis and medicinal chemistry. Due to the proximity of the primary amine and the ketone moiety on a seven-membered cycloheptane ring, this compound exhibits unique reactivity profiles, making it an ideal precursor for fused N-heterocycles and a potent pharmacophore for metallo-enzyme inhibition [1].

In drug development,

-aminoketones are highly valued for their ability to mimic the transition states of peptide bond cleavage, allowing them to act as competitive inhibitors for various aminopeptidases [2]. Because the free base is prone to intermolecular condensation, the compound is almost exclusively synthesized, stored, and utilized as its hydrochloride salt (CAS: 89914-79-4).

Physicochemical Properties & Structural Analysis

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The structural behavior of **2-aminocycloheptan-1-one** is dictated by the conformational flexibility of the seven-membered ring, which can adopt multiple twist-chair conformations. The

-effect of the amine adjacent to the carbonyl group lowers the pKa of the

-protons, facilitating keto-enol tautomerism.

Table 1: Quantitative Physicochemical Data

Property	Value (Free Base)	Value (Hydrochloride Salt)
IUPAC Name	2-Aminocycloheptan-1-one	2-Aminocycloheptan-1-one hydrochloride
CAS Registry Number	748725-94-2	89914-79-4
Molecular Formula	C H NO	C H ClNO
Molecular Weight	127.18 g/mol	163.65 g/mol
SMILES String	O=C1C(N)CCCCC1	O=C1C(N)CCCCC1.Cl
Storage Conditions	Unstable (Dimerizes)	Stable at 2–8°C, Desiccated [4]

Expertise Note on Stability: The free base of **2-aminocycloheptan-1-one** rapidly undergoes bimolecular condensation (self-assembly) to form dihydropyrazine derivatives. Therefore, isolation and long-term storage must be performed under acidic conditions to protonate the amine, rendering it non-nucleophilic [1].

Synthesis Workflows & Mechanistic Pathways

Causality in Experimental Design

A common pitfall in

-aminoketone synthesis is the direct amination of

-haloketones using ammonia. This approach frequently fails due to over-alkylation and the

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immediate dimerization of the resulting free base into pyrazines. To circumvent this, the Azidation-Reduction Route is the gold standard. By introducing an azide group first, the nucleophile is masked. The subsequent reduction is performed under strictly controlled conditions (often via the Staudinger reaction) to yield the amine, which is immediately trapped as a hydrochloride salt.

Experimental Protocol: Azidation-Reduction Workflow

Step 1:

-Bromination

- Dissolve cycloheptanone (1.0 eq) in glacial acetic acid.
- Add molecular bromine (Br
  , 1.05 eq) dropwise at 0°C.
- Stir for 2 hours at room temperature until the red color dissipates, yielding 2-bromocycloheptanone.

Step 2: Nucleophilic Substitution (Azidation)

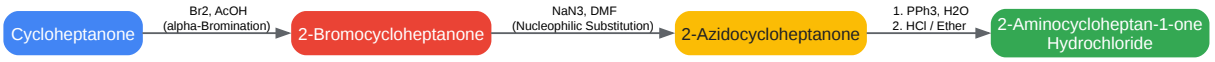
- Dissolve 2-bromocycloheptanone in anhydrous N,N-dimethylformamide (DMF).
- Add sodium azide (NaN
  , 1.5 eq) in portions. Caution: NaN
  is highly toxic; handle in a fume hood.
- Stir at room temperature for 4 hours. Extract with ethyl acetate and wash thoroughly with water to remove DMF, yielding 2-azidocycloheptanone.

Step 3: Staudinger Reduction & Salt Formation

- Dissolve 2-azidocycloheptanone in a mixture of tetrahydrofuran (THF) and water (10:1).
- Add triphenylphosphine (PPh
  , 1.1 eq) slowly at 0°C. Nitrogen gas evolution will be observed.

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- Stir for 12 hours at room temperature.
- Add 2M HCl in diethyl ether directly to the reaction mixture to precipitate **2-aminocycloheptan-1-one** hydrochloride. Filter and wash with cold ether.



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Caption: Step-by-step synthetic workflow from cycloheptanone to **2-aminocycloheptan-1-one** hydrochloride.

Biological & Pharmacological Applications

2-Aminocycloheptan-1-one is extensively documented in enzymology as a structural probe and inhibitor for metallo-aminopeptidases, specifically bacterial leucyl aminopeptidase (EC 3.4.11.10) isolated from Vibrio proteolyticus [2].

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Mechanism of Metallo-Aminopeptidase Inhibition

Metallo-aminopeptidases rely on active-site zinc ions (

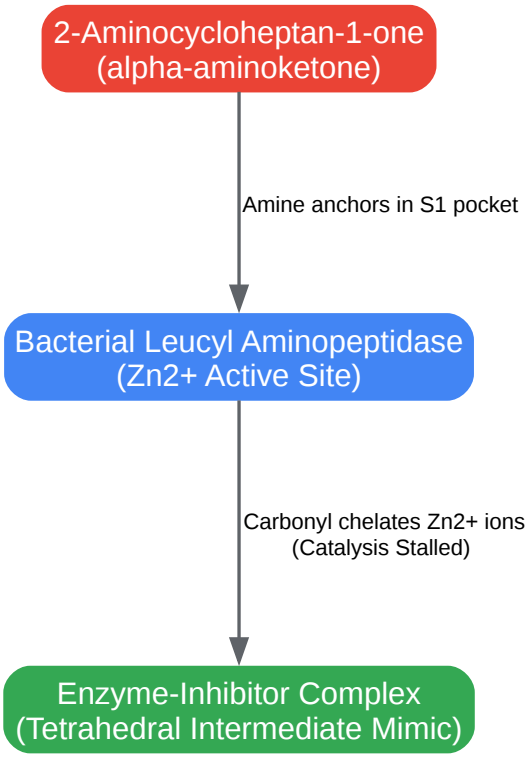
) to polarize the carbonyl group of incoming peptide substrates, facilitating nucleophilic attack by a water molecule.

-Aminoketones like **2-aminocycloheptan-1-one** act as transition-state mimics [3].

- Binding: The primary amine of the inhibitor anchors into the S1 specificity pocket of the enzyme, mimicking the N-terminus of a natural peptide substrate.
- Chelation: The ketone carbonyl (or its hydrated gem-diol form) coordinates directly with the active-site

  ions.
- Inhibition: This bidentate chelation forms a highly stable, reversible enzyme-inhibitor complex that stalls the catalytic cycle, preventing the hydrolysis of endogenous peptides.

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Caption: Mechanistic pathway of metallo-aminopeptidase inhibition by **2-aminocycloheptan-1-one**.

Analytical Validation & Quality Control

To ensure the trustworthiness of the synthesized batch, the following self-validating analytical parameters must be met:

- H NMR (400 MHz, D

  O): The key diagnostic signal is the

  -proton adjacent to the amine and ketone. It typically appears as a multiplet around

  4.10 - 4.30 ppm. The remaining cycloheptane ring protons appear as complex multiplets between

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1.30 - 2.80 ppm.

- C NMR (100 MHz, D

  O): The carbonyl carbon (

) is highly deshielded, appearing near

  210 ppm. The

  -carbon bearing the amine appears around

  58-62 ppm.

- LC-MS (ESI+): The free base molecular ion

  should be observed at m/z 128.1. The absence of a peak at m/z 253 (the pyrazine dimer) confirms the stability and purity of the hydrochloride salt [4].

References

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